

storage and stability issues of 2,4-Dichloro-3-cyanopyridine

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Compound of Interest

Compound Name: 2,4-Dichloro-3-cyanopyridine

Cat. No.: B1358174

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Technical Support Center: 2,4-Dichloro-3-cyanopyridine

Welcome to the dedicated technical support guide for **2,4-Dichloro-3-cyanopyridine** (CAS 180995-12-4). This resource is designed for researchers, chemists, and drug development professionals to address common challenges related to the storage, stability, and handling of this versatile pharmaceutical and agrochemical intermediate.^{[1][2]} Our goal is to provide not just procedures, but a deeper understanding of the chemical principles governing its stability, enabling you to troubleshoot issues effectively and ensure the integrity of your experiments.

Section 1: Compound Profile & Critical Safety Protocols

Before addressing storage and stability, it is imperative to handle **2,4-Dichloro-3-cyanopyridine** with the appropriate safety measures. Its reactivity makes it a valuable synthetic building block, but also necessitates careful handling.

Q1: What are the primary physical and chemical properties of **2,4-Dichloro-3-cyanopyridine**?

This compound is typically a white to light brown solid.^[3] Key properties are summarized in the table below.

Property	Value	Source
CAS Number	180995-12-4	[1] [3]
Molecular Formula	C ₆ H ₂ Cl ₂ N ₂	[1] [4]
Molecular Weight	~173.00 g/mol	[4]
Appearance	White to light brown solid	[3]
Boiling Point	293.0 ± 35.0 °C (Predicted)	[3] [5]
Melting Point	107-109 °C	[3]
Solubility	Slightly soluble in water	[1] [3] [6]

Q2: What are the main safety hazards associated with this compound?

2,4-Dichloro-3-cyanopyridine is classified as a hazardous substance. It is toxic if inhaled and harmful if swallowed or in contact with skin.[\[1\]](#)[\[7\]](#)[\[8\]](#) It is known to cause significant skin and eye irritation and may also lead to respiratory irritation.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Causality: The toxicity is linked to its reactive nature. The electrophilic pyridine ring, activated by two chlorine atoms and a cyano group, can potentially react with biological nucleophiles, leading to cellular damage.

Q3: What personal protective equipment (PPE) is mandatory when handling this chemical?

Due to its hazard profile, a comprehensive PPE strategy is essential.

- Gloves: Wear chemically resistant gloves (e.g., nitrile).
- Eye Protection: Use chemical safety goggles or a face shield.[\[9\]](#)
- Lab Coat: A standard lab coat is required to prevent skin contact.
- Respiratory Protection: Handle only in a well-ventilated area, preferably within a certified chemical fume hood, to avoid breathing dust or fumes.[\[7\]](#)[\[10\]](#)

Section 2: Storage and Handling FAQs

Proper storage is the first line of defense against degradation. The structural features of **2,4-Dichloro-3-cyanopyridine**—specifically the two chloro-substituents and the cyano group—make it susceptible to environmental factors.

Q4: What are the ideal storage conditions for **2,4-Dichloro-3-cyanopyridine**?

For long-term stability, the compound should be stored at 2-8°C under an inert atmosphere (e.g., nitrogen or argon).[3] The container must be kept tightly closed and stored in a dry, well-ventilated place away from incompatible materials.[1][7]

Expert Insight: The requirement for an inert atmosphere is critical. The pyridine ring is susceptible to oxidation, and moisture in the air can initiate hydrolysis of the chloro and cyano groups, especially over long periods. Refrigeration slows down the kinetics of these potential degradation reactions.

Q5: The compound arrived as a solid. How should I prepare a stock solution, and what solvents are recommended?

While the compound is only slightly soluble in water, it is generally soluble in polar organic solvents.[1][3] For experimental use, solvents like Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF), or acetonitrile are common choices.

Trustworthiness Check: Always perform a small-scale solubility test before preparing a large stock solution. When preparing a stock, add the solvent to the pre-weighed solid and vortex or sonicate gently to ensure complete dissolution. For quantitative applications, ensure the compound is fully dissolved before making final dilutions.

Q6: How stable are solutions of **2,4-Dichloro-3-cyanopyridine**?

Solution stability is highly dependent on the solvent and storage conditions.

- Aprotic Solvents (DMSO, DMF, Acetonitrile): Solutions are reasonably stable for short-term use if stored at low temperatures (-20°C) and protected from light and moisture. However, DMSO can be hygroscopic and absorb water, which may lead to slow hydrolysis over weeks or months.

- Protic Solvents (Methanol, Ethanol): Use in protic solvents should be immediate. These solvents contain nucleophilic hydroxyl groups that can slowly displace the chlorine atoms, particularly the more reactive one at the C4 position.
- Aqueous Solutions: Due to low solubility and high potential for hydrolysis, preparing and storing aqueous stock solutions is not recommended.^[3] Prepare fresh dilutions from an organic stock for any aqueous experiments.

Section 3: Troubleshooting Stability Issues

Even with proper storage, issues can arise. This section provides a logical framework for troubleshooting common problems.

Q7: I opened a new bottle of the compound, and it has a brownish tint, not white. Is it degraded?

A light brown or yellow tint is not uncommon and does not necessarily indicate significant degradation, as this is within the acceptable appearance range for the solid.^[3] However, a significant color change to dark brown or black, especially if accompanied by a change in texture (e.g., becoming sticky or clumpy), suggests potential degradation or the presence of impurities.

Q8: My stock solution in DMSO turned yellow after a week at 4°C. What happened?

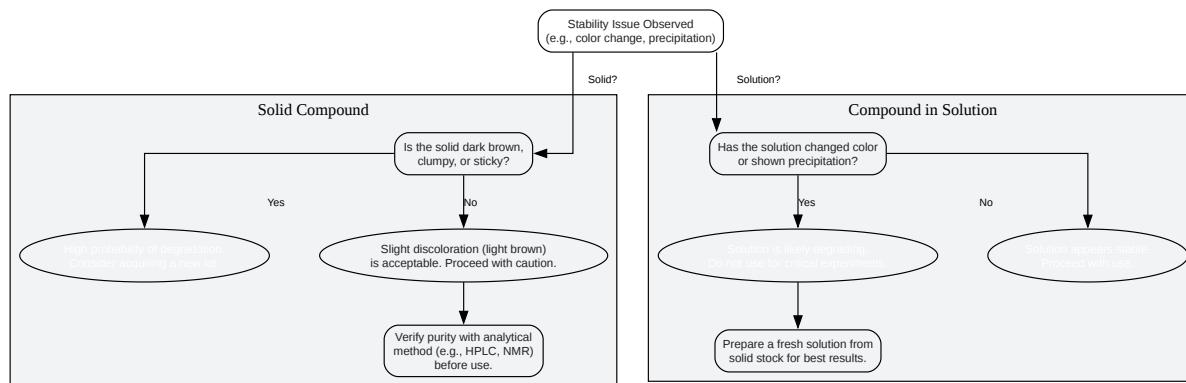
This is a common observation. The yellowing is likely due to minor degradation. The primary suspects are:

- Water Contamination: DMSO is hygroscopic. Absorbed water can slowly hydrolyze the compound.
- Light Exposure: Photodegradation can occur, although it's typically a slower process for this class of compounds.
- Oxidation: If not stored under an inert headspace, dissolved oxygen can contribute to degradation pathways.

Recommended Action: For sensitive experiments, it is always best practice to use freshly prepared solutions. If a solution has changed color, its purity should be verified by an analytical method like HPLC or LC-MS before use.

Troubleshooting Workflow

The following diagram outlines a decision-making process for addressing stability concerns.



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Caption: Troubleshooting Decision Tree for **2,4-Dichloro-3-cyanopyridine**.

Section 4: Experimental Protocols

To maintain experimental integrity, you must be able to verify the purity of your compound.

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **2,4-Dichloro-3-cyanopyridine** and detecting potential degradation products.[\[11\]](#)[\[12\]](#)

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: Start at 30% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to 30% B and equilibrate for 3 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Sample Preparation:
 - Accurately weigh ~1 mg of the compound.
 - Dissolve in 1 mL of acetonitrile to make a 1 mg/mL stock solution.
 - Dilute 1:10 in a 50:50 mixture of acetonitrile and water for injection.
- Data Analysis: Purity is calculated by the area percentage of the main peak relative to the total area of all observed peaks. The appearance of new, more polar peaks (shorter retention time) may indicate hydrolysis products.

Section 5: Chemical Reactivity & Degradation Pathways

Understanding the potential reactions of **2,4-Dichloro-3-cyanopyridine** is key to preventing its degradation.

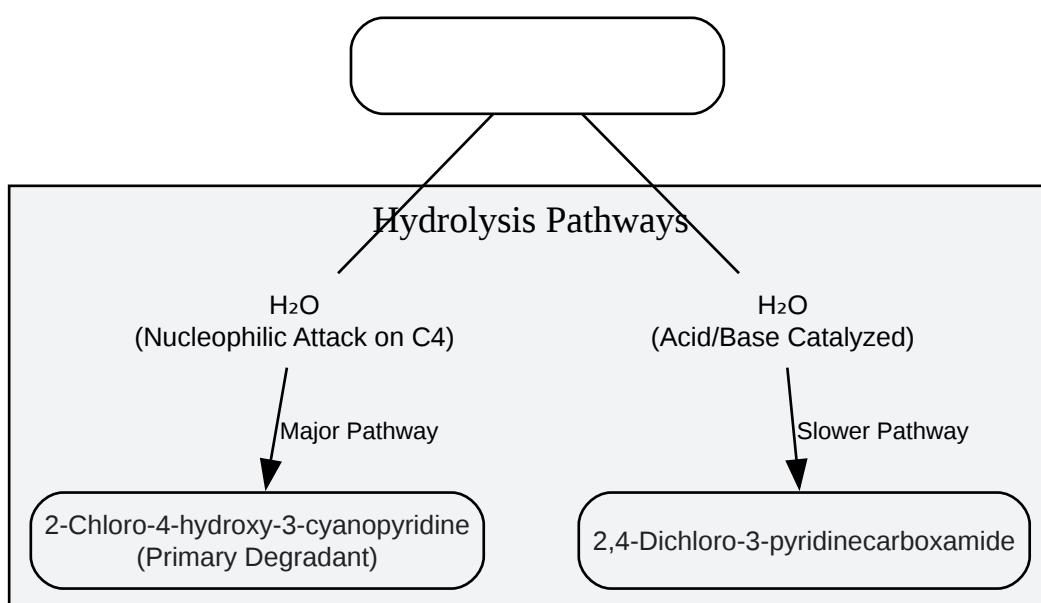
Q9: What are the most likely degradation pathways for this compound?

The two primary degradation routes involve nucleophilic attack:

- Hydrolysis of Chloro-substituents: The chlorine atoms on the pyridine ring are susceptible to nucleophilic substitution, especially the one at the C4 position, which is more activated. Water or other nucleophiles (like alcohols) can displace the chloride to form a hydroxylated species (e.g., 2-chloro-4-hydroxy-3-cyanopyridine). This is a common degradation pathway for chloropyridines.
- Hydrolysis of the Cyano Group: The nitrile ($-C\equiv N$) group can be hydrolyzed under either acidic or basic conditions, typically at elevated temperatures, to first form a carboxamide ($-CONH_2$) and then a carboxylic acid ($-COOH$).^{[13][14]} This process is generally slower than the hydrolysis of the C-Cl bond under ambient conditions.

Potential Degradation Pathway Diagram

The following diagram illustrates the initial steps of hydrolytic degradation.



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Caption: Potential Hydrolytic Degradation of **2,4-Dichloro-3-cyanopyridine**.

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